

Technical Guide: Safety and Handling of Methyl 2-(2-nitrophenyl)acetate

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Compound of Interest

Compound Name: Methyl 2-(2-nitrophenyl)acetate

Cat. No.: B1268029

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Methyl 2-(2-nitrophenyl)acetate** (CAS No: 30095-98-8). The content is intended for professionals in research and development who may handle this compound.

Chemical Identification and Properties

Methyl 2-(2-nitrophenyl)acetate is an organic compound with the molecular formula $C_9H_9NO_4$.^[1] It is also known by other names including methyl o-nitrophenylacetate and 2-nitrophenylacetic acid methyl ester.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	195.17 g/mol	PubChem[1]
Molecular Formula	C ₉ H ₉ NO ₄	PubChem[1]
CAS Number	30095-98-8	PubChem[1]
Appearance	Not specified in detail, but related compounds are often solids or oils.	General Knowledge
IUPAC Name	methyl 2-(2-nitrophenyl)acetate	PubChem[1]
InChI	InChI=1S/C9H9NO4/c1-14-9(11)6-7-4-2-3-5-8(7)10(12)13/h2-5H,6H2,1H3	PubChem[1]
InChIKey	SWMFAAPTSMVULA-UHFFFAOYSA-N	PubChem[1]
SMILES	COC(=O)CC1=CC=CC=C1--INVALID-LINK--[O-]	PubChem[1]
Kovats Retention Index (Semi-standard non-polar)	1554	PubChem[1]

Safety and Hazard Information

Methyl 2-(2-nitrophenyl)acetate is classified as a hazardous substance. The following table summarizes its GHS classification and associated hazard statements.

Table 2: GHS Hazard Classification

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral (Category 4)		Warning	H302: Harmful if swallowed[1]
Acute toxicity, dermal (Category 4)		Warning	H312: Harmful in contact with skin[1]
Skin corrosion/irritation (Category 2)		Warning	H315: Causes skin irritation[1]
Serious eye damage/eye irritation (Category 2A)		Warning	H319: Causes serious eye irritation[1]
Acute toxicity, inhalation (Category 4)		Warning	H332: Harmful if inhaled[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)		Warning	H335: May cause respiratory irritation[1]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize risks associated with **Methyl 2-(2-nitrophenyl)acetate**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside a fume hood or with the potential for aerosol generation, use a NIOSH-approved respirator with an appropriate cartridge.

General Hygiene:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage:

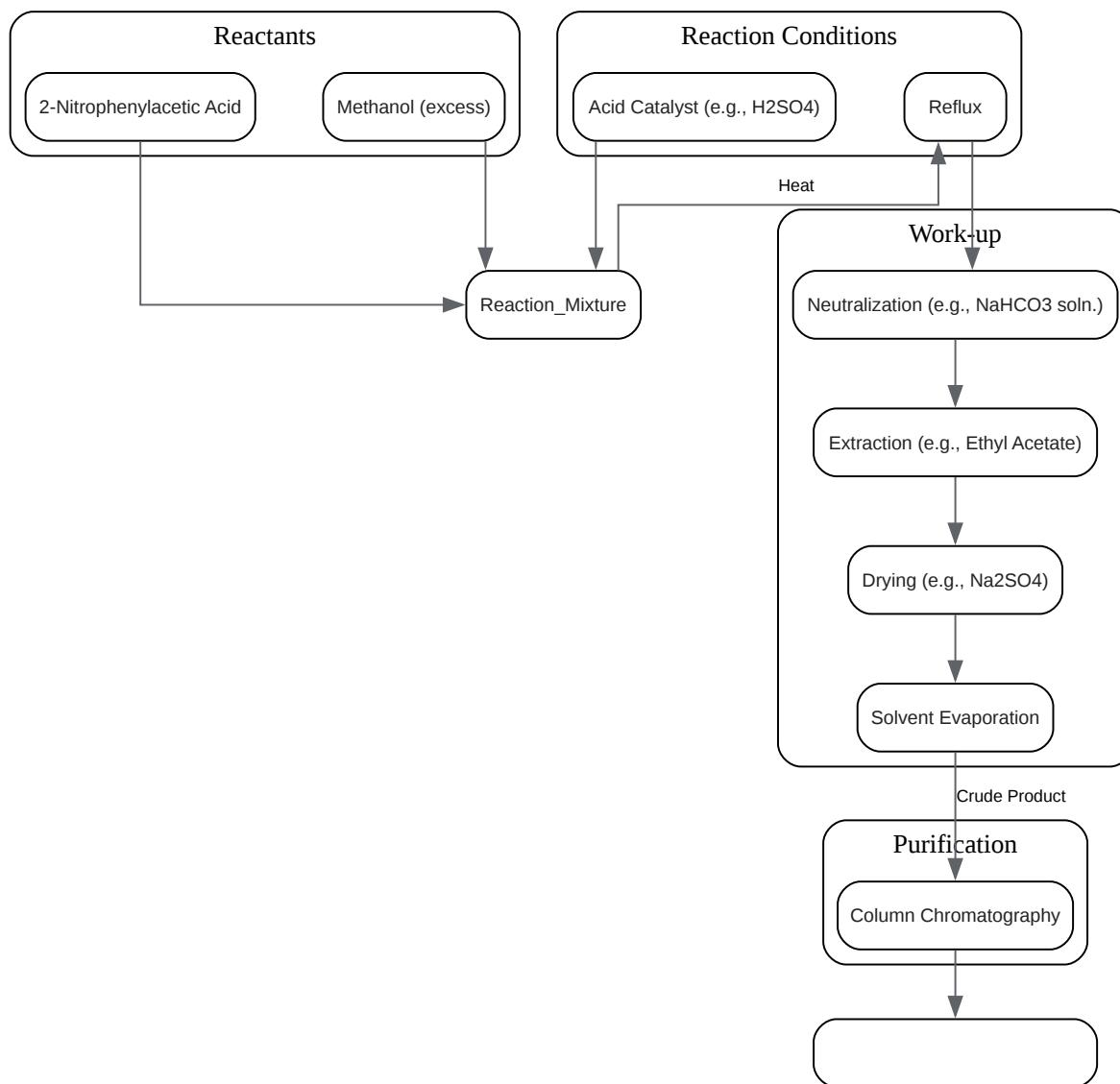
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Experimental Protocols

Synthesis

A specific, peer-reviewed, and detailed experimental protocol for the synthesis of **Methyl 2-(2-nitrophenyl)acetate** was not identified in the available literature. However, a plausible synthetic route would involve the esterification of 2-nitrophenylacetic acid with methanol in the presence of an acid catalyst (e.g., sulfuric acid).

Theoretical Synthesis Workflow:

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Caption: Theoretical workflow for the synthesis of **Methyl 2-(2-nitrophenyl)acetate**.

Disclaimer: This is a generalized, theoretical procedure. Researchers should consult standard organic chemistry texts and perform a thorough risk assessment before attempting any synthesis.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS data for **Methyl 2-(2-nitrophenyl)acetate** is available in the PubChem database.[\[1\]](#) Key mass spectral peaks (m/z) and their relative intensities are provided, which can be used for identification.[\[1\]](#)

- Instrumentation: JEOL JMS-01-SG with Electron Ionization (EI-B).[\[1\]](#)
- Major Peaks (m/z) and Relative Intensity:
 - 149 (99.99)
 - 78 (57.30)
 - 65 (41.00)
 - 89 (23.40)
 - 91 (22.10)[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy: While detailed spectra are not readily available, ¹H and ¹³C NMR data for **Methyl 2-(2-nitrophenyl)acetate** would be expected to show characteristic peaks corresponding to the aromatic protons, the methylene protons, and the methyl ester protons, as well as the corresponding carbon signals.

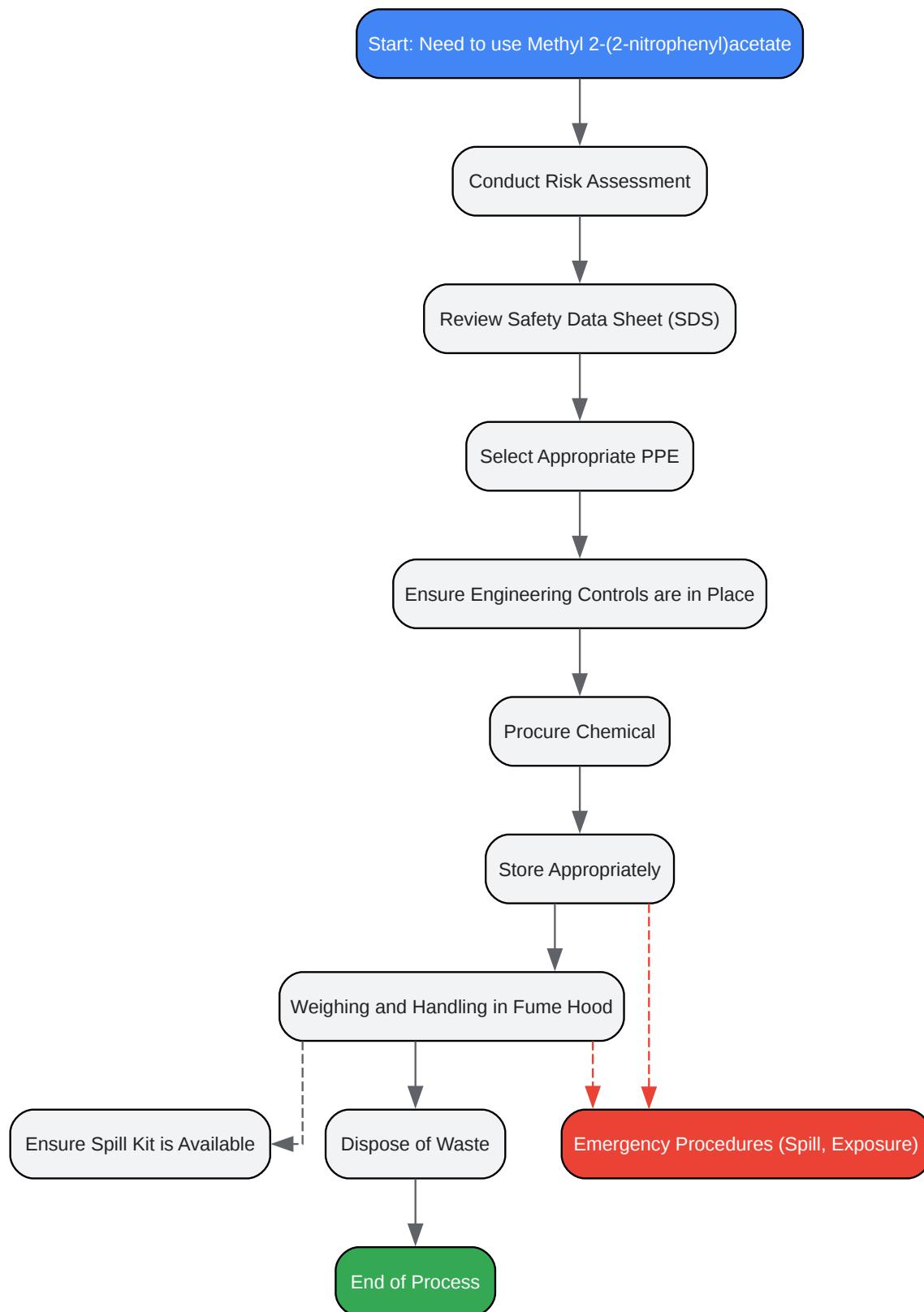
High-Performance Liquid Chromatography (HPLC): A specific HPLC method for **Methyl 2-(2-nitrophenyl)acetate** is not detailed in the literature. However, a general reversed-phase HPLC method could be developed for its analysis, similar to methods used for other nitrophenyl compounds.

- Column: C18 reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water, possibly with a buffer such as acetate buffer.

- Detection: UV detection at a wavelength suitable for nitroaromatic compounds (e.g., 254 nm).

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Methyl 2-(2-nitrophenyl)acetate** from procurement to disposal.

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Caption: Logical workflow for the safe handling of **Methyl 2-(2-nitrophenyl)acetate**.

Biological Activity and Signaling Pathways

Currently, there is no significant information available in the public domain regarding the specific biological activity or involvement of **Methyl 2-(2-nitrophenyl)acetate** in defined signaling pathways. As a chemical intermediate, it is primarily used in the synthesis of other molecules.

This guide is intended to provide a summary of the available safety and handling information for **Methyl 2-(2-nitrophenyl)acetate**. It is not exhaustive and should be used in conjunction with a comprehensive risk assessment and adherence to all institutional and regulatory safety protocols.

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References

- 1. Methyl 2-(2-nitrophenyl)acetate | C9H9NO4 | CID 520464 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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